

# Preparing dAURK-4 Hydrochloride Stock Solution: An Application Note and Protocol

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## Compound of Interest

Compound Name: dAURK-4 hydrochloride

Cat. No.: B10831190

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## Abstract

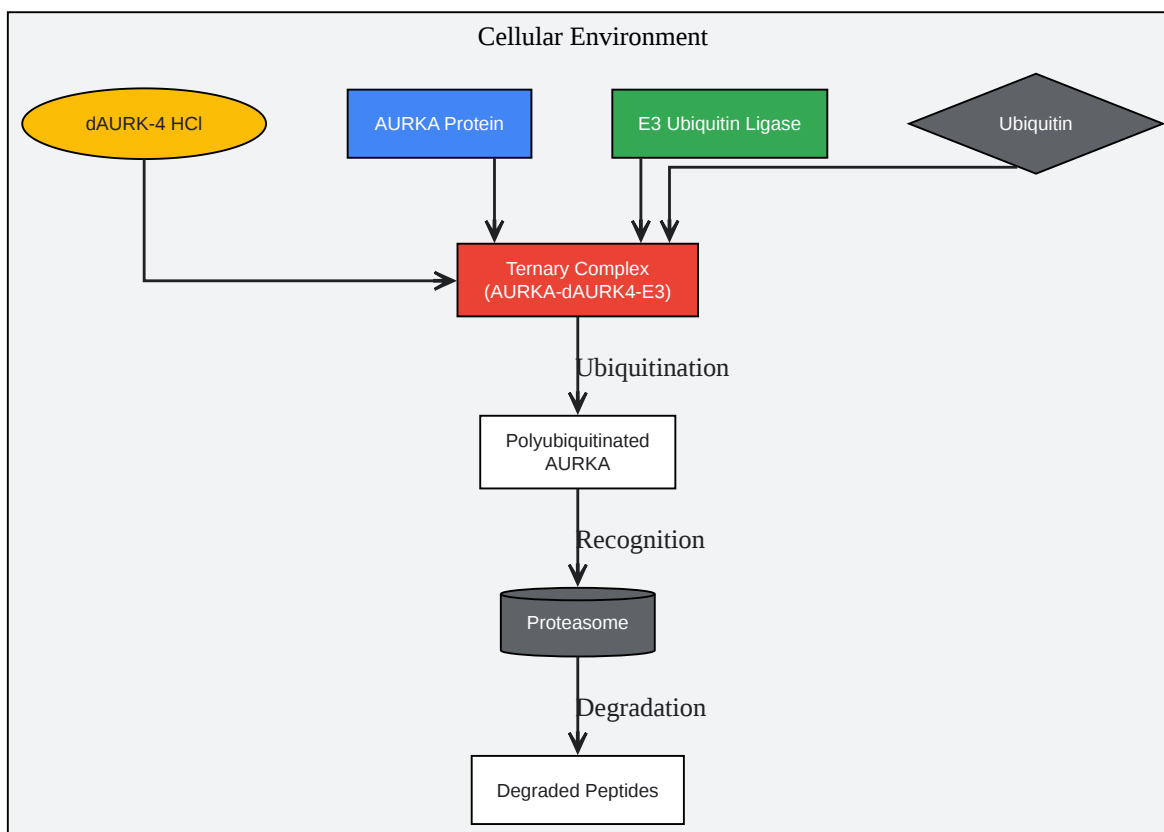
This document provides a comprehensive guide for the preparation, handling, and storage of **dAURK-4 hydrochloride** stock solutions. **dAURK-4 hydrochloride** is a potent and selective PROTAC (Proteolysis Targeting Chimera) Aurora A (AURKA) kinase degrader with significant anti-cancer properties.[1][2][3][4] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This guide outlines the necessary materials, detailed protocols, and stability information to aid researchers in their studies.

## Introduction to dAURK-4 Hydrochloride

dAURK-4 is a derivative of Alisertib, designed to induce the degradation of AURKA, a key regulator of mitosis.[1] The hydrochloride salt form of dAURK-4 is often utilized in research due to its enhanced water solubility and stability compared to the free base form.[1][3][5] This molecule functions by linking the AURKA protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of AURKA. This targeted protein degradation mechanism makes dAURK-4 a valuable tool for cancer research and drug development.

## Signaling Pathway

The mechanism of action for dAURK-4 involves hijacking the cell's natural protein disposal system to eliminate the AURKA protein. The following diagram illustrates this process.



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Caption: Mechanism of dAURK-4 mediated AURKA degradation.

## Quantitative Data Summary

Properly dissolving and storing **dAURK-4 hydrochloride** is crucial for maintaining its activity. The following table summarizes key quantitative data for the preparation of stock solutions.

Parameter	Value	Source
Molecular Weight	1071.93 g/mol	[2][4]
Appearance	Light yellow to yellow solid	[2][4]
Solubility in DMSO	66.67 mg/mL (62.20 mM)	[2][4]
Storage of Solid	-20°C, sealed, away from moisture	[2][4]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[2][4][6]

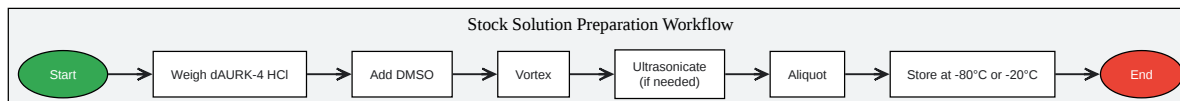
## Experimental Protocols

### Materials and Equipment

- **dAURK-4 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

### Stock Solution Preparation Workflow

The following diagram outlines the general workflow for preparing the **dAURK-4 hydrochloride** stock solution.



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Caption: Workflow for preparing **dAURK-4 hydrochloride** stock solution.

## Detailed Protocol for a 10 mM Stock Solution

- Preparation: Don appropriate PPE. Ensure the analytical balance is calibrated and the workspace is clean. Allow the **dAURK-4 hydrochloride** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh the desired amount of **dAURK-4 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.072 mg of the compound.
- Dissolution:
  - Transfer the weighed powder to a sterile microcentrifuge tube.
  - Using a calibrated micropipette, add the calculated volume of newly opened, anhydrous DMSO. For 1.072 mg to make a 10 mM solution, you would add 100  $\mu$ L of DMSO. For larger amounts, a stock solution preparation table is provided below.[\[2\]](#)[\[4\]](#)
  - Close the tube tightly and vortex thoroughly for 1-2 minutes.
- Sonication: If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic bath for short intervals until the solution is clear.[\[2\]](#)[\[4\]](#) Avoid prolonged sonication to prevent degradation. It is noted that hygroscopic DMSO can significantly impact solubility, so using a fresh, anhydrous solvent is crucial.[\[2\]](#)[\[4\]](#)
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents multiple freeze-thaw cycles which can lead to degradation of the compound.[\[4\]](#)

- Storage:
  - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[2\]](#)[\[4\]](#)[\[6\]](#)
  - For short-term storage (up to 1 month), store at -20°C.[\[2\]](#)[\[4\]](#)
  - Ensure tubes are tightly sealed and clearly labeled with the compound name, concentration, and date of preparation.

## Stock Solution Preparation Table

The following table provides the required volume of DMSO to prepare stock solutions of different concentrations from a given mass of **dAURK-4 hydrochloride**.[\[2\]](#)[\[4\]](#)

Mass of dAURK-4 HCl	Volume of DMSO for 1 mM	Volume of DMSO for 5 mM	Volume of DMSO for 10 mM
1 mg	0.9329 mL	0.1866 mL	0.0933 mL
5 mg	4.6645 mL	0.9329 mL	0.4664 mL
10 mg	9.3290 mL	1.8658 mL	0.9329 mL

## Safety and Handling Precautions

- Handle **dAURK-4 hydrochloride** in a well-ventilated area.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

By following these guidelines, researchers can ensure the preparation of high-quality **dAURK-4 hydrochloride** stock solutions for reliable and reproducible experimental outcomes.

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